

Application Notes and Protocols for Emavusertib Mesylate in Cell Culture Experiments

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Compound of Interest

Compound Name: *Emavusertib Mesylate*

CAS No.: 2376399-40-3

Cat. No.: B15610265

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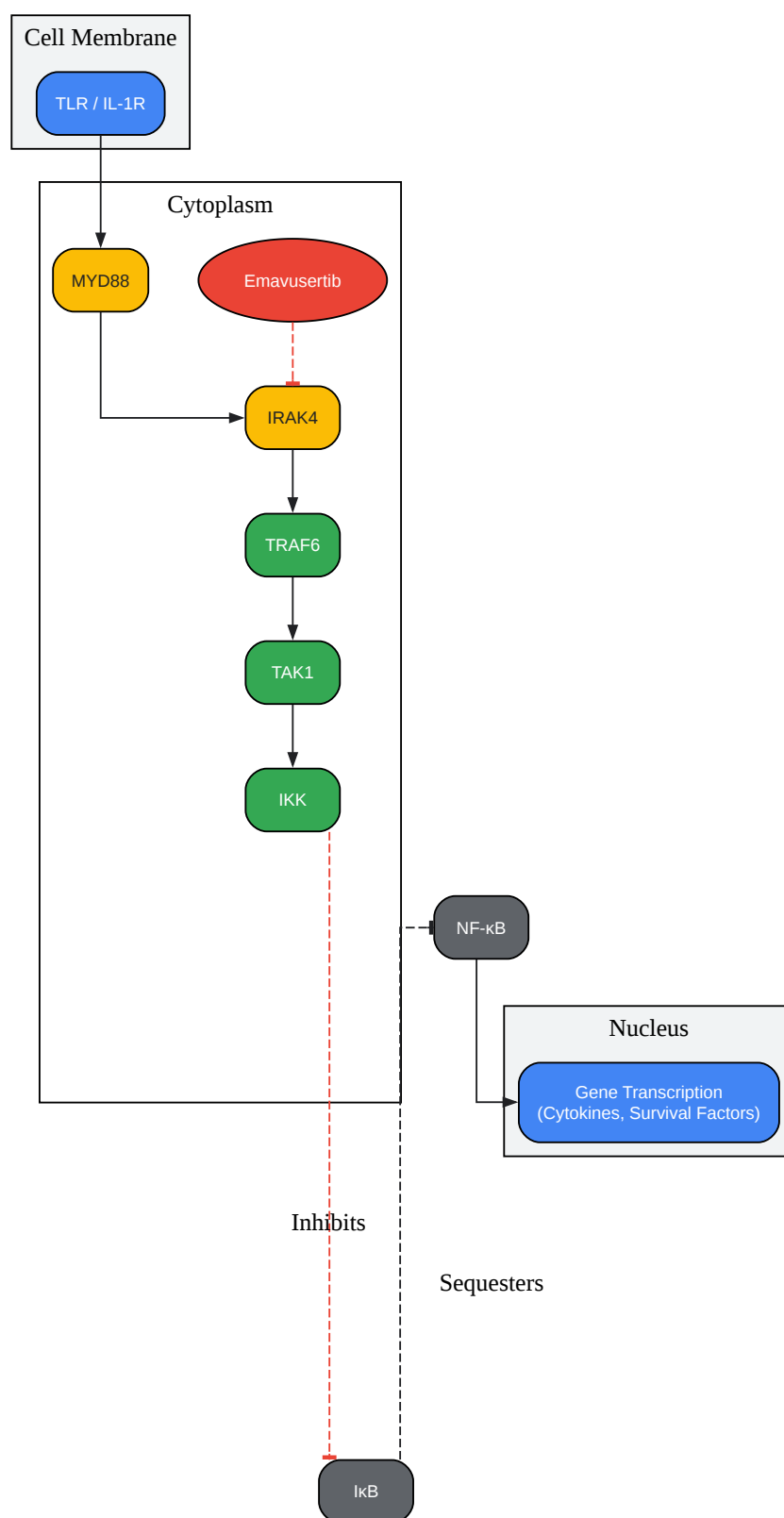
For Researchers, Scientists, and Drug Development Professionals

Introduction

Emavusertib Mesylate (also known as CA-4948) is a potent, orally bioavailable small molecule that acts as a dual inhibitor of Interleukin-1 Receptor-Associated Kinase 4 (IRAK4) and FMS-like Tyrosine Kinase 3 (FLT3)[1][2]. Its mechanism of action involves the blockade of the MYD88 signaling pathway, which subsequently inhibits the activation of Nuclear Factor-kappa B (NF-κB)[3][4][5]. This inhibition leads to a reduction in pro-inflammatory cytokine production and induces apoptosis in cancer cells, making it a promising therapeutic agent for various hematological malignancies, including those with MYD88 or FLT3 mutations[1][3][6][7]. These application notes provide detailed protocols for the use of **Emavusertib Mesylate** in common cell culture experiments to assess its efficacy and mechanism of action.

Mechanism of Action

Emavusertib targets and binds to the kinase activity of IRAK4, a crucial component of the Toll-like receptor (TLR) and IL-1 receptor (IL-1R) signaling pathways[4][6]. In malignancies with activating mutations in MYD88, IRAK4 is constitutively active, leading to downstream activation of NF- κ B and subsequent cell proliferation and survival[3][6][8]. By inhibiting IRAK4, Emavusertib effectively blocks this signaling cascade[3][4]. Additionally, Emavusertib inhibits FLT3, a receptor tyrosine kinase often mutated in acute myeloid leukemia (AML), thereby demonstrating anti-leukemic activity[2][3].



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Emavusertib inhibits the IRAK4 signaling pathway.

Data Presentation

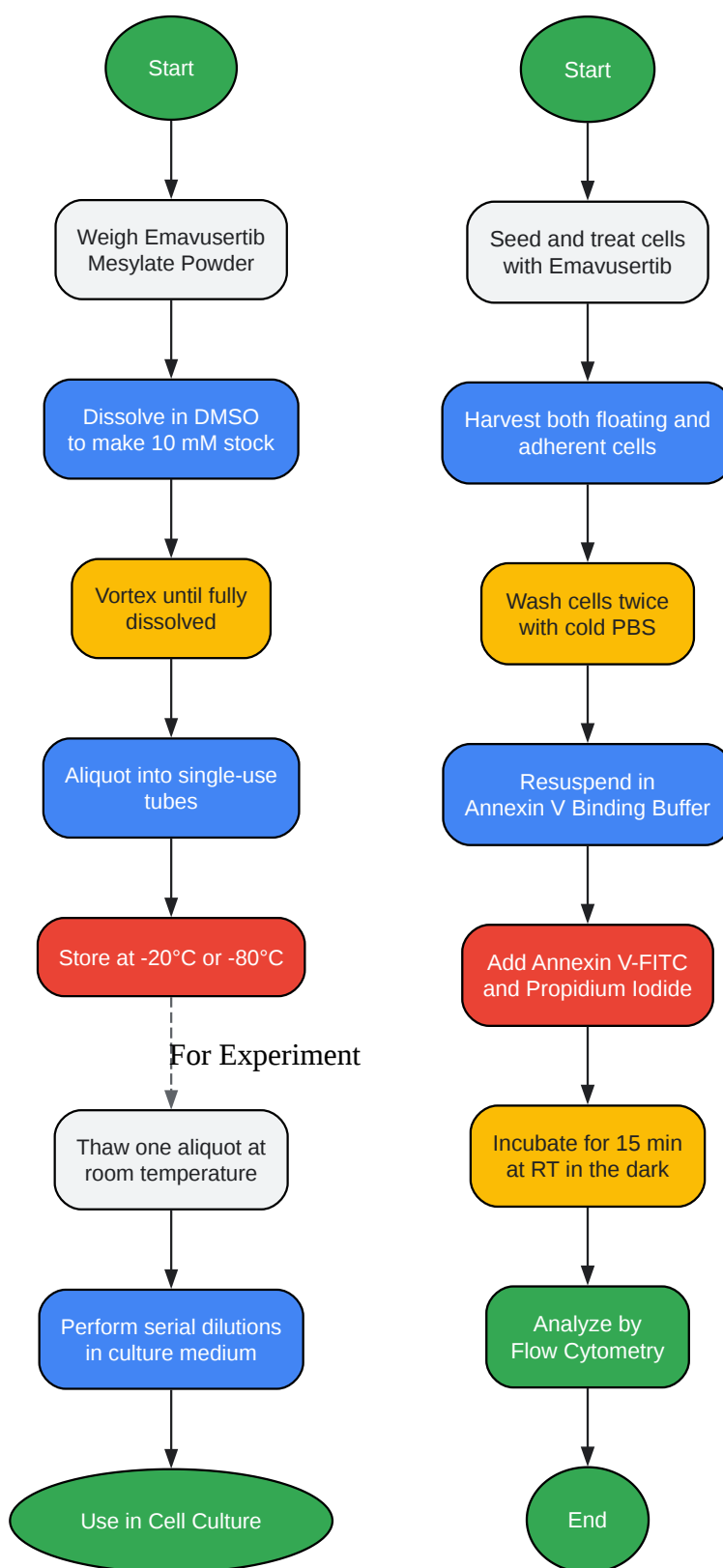
Table 1: In Vitro Activity of Emavusertib Mesylate in Cancer Cell Lines

Cell Line	Cancer Type	Genotype	IC50	Reference
MOLM-14	Acute Myeloid Leukemia (AML)	FLT3-ITD/KD	58-200 nM	[3]
MV4-11	Acute Myeloid Leukemia (AML)	FLT3-ITD	58-200 nM	[3]
OCI-Ly10	Diffuse Large B-cell Lymphoma (DLBCL)	MYD88 mutant	1.5 µM	[5]
Karpas1718	Marginal Zone Lymphoma (MZL)	MYD88 L265P	3.72 µM	[1]
Ibrutinib-resistant MZL	Marginal Zone Lymphoma (MZL)	Varies	1-5 µM	[1]
THP-1	Monocytic Cell Line	Not specified	<250 nM (cytokine release)	[5]

Experimental Protocols

Protocol 1: Preparation of Emavusertib Mesylate Stock and Working Solutions

This protocol details the preparation of stock and working solutions of **Emavusertib Mesylate** for in vitro experiments.



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- To cite this document: BenchChem. [Application Notes and Protocols for Emavusertib Mesylate in Cell Culture Experiments]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15610265/docs#application-notes-and-protocols-for-emavusertib-mesylate-in-cell-culture-experiments\]](https://www.benchchem.com/product/b15610265/docs#application-notes-and-protocols-for-emavusertib-mesylate-in-cell-culture-experiments)

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